

Technical Support Center: 2-Chloro-3-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 2-Chloro-3-hydroxybenzaldehyde

Cat. No.: B1361139

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Introduction: A Scientist's Guide to 2-Chloro-3-hydroxybenzaldehyde

Welcome to the technical support guide for **2-Chloro-3-hydroxybenzaldehyde** (CAS No. 56962-10-8). As a substituted aromatic aldehyde, this reagent is a valuable intermediate in the synthesis of more complex molecules, particularly in the development of pharmaceuticals and heterocyclic compounds.^[1] Its unique trifunctional structure—featuring aldehyde, hydroxyl, and chloro groups—offers a rich landscape for chemical transformations but also necessitates specific handling and storage protocols to ensure its integrity and the success of your experiments.^[1]

This guide is structured as a series of frequently asked questions (FAQs) and troubleshooting scenarios encountered in the field. My objective is to provide not just procedural steps, but the underlying scientific rationale to empower you to make informed decisions in your research.

Frequently Asked Questions (FAQs)

Q1: What are the fundamental properties and primary hazards of 2-Chloro-3-hydroxybenzaldehyde?

Answer: **2-Chloro-3-hydroxybenzaldehyde** is a solid, combustible compound with a molecular weight of 156.57 g/mol.^[2] It is characterized by a melting point range of approximately 139-143 °C.^[2] Understanding its hazard profile is the first step to safe handling.

According to the Globally Harmonized System (GHS), its classifications are critical for risk assessment.[\[3\]](#)

Key Hazards Include:

- Acute Toxicity (Oral), Category 4 (H302): Harmful if swallowed.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Skin Irritation, Category 2 (H315): Causes skin irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Serious Eye Damage, Category 1 (H318): Causes serious eye damage.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Specific Target Organ Toxicity — Single Exposure, Category 3 (H335): May cause respiratory irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Hazardous to the Aquatic Environment, Acute Hazard, Category 1 (H400): Very toxic to aquatic life.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Due to these hazards, it is imperative to handle this compound with appropriate engineering controls and personal protective equipment.

Q2: What specific Personal Protective Equipment (PPE) should I use when working with this reagent?

Answer: A multi-layered approach to PPE is essential to mitigate the risks of exposure. Based on the hazard profile, the following should be considered mandatory:

- Eye Protection: Use tight-sealing safety goggles or a face shield (minimum 8-inch). Standard safety glasses are insufficient due to the risk of serious eye damage.[\[6\]](#)[\[7\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile). Thicker gloves may be necessary if there is a risk of puncture or abrasion.[\[8\]](#) Always inspect gloves before use and wash hands thoroughly after handling.[\[8\]](#)
- Respiratory Protection: Handle only in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhaling dust.[\[4\]](#)[\[6\]](#) If engineering controls are insufficient or for major spills, a NIOSH/MSHA approved N95 dust mask or a higher-level respirator is required.[\[2\]](#)

- **Body Protection:** A lab coat is required. For larger quantities, wear protective clothing to prevent skin exposure.[6][8] Ensure an eyewash station and safety shower are immediately accessible.[6]

Q3: How should I properly store 2-Chloro-3-hydroxybenzaldehyde to prevent degradation?

Answer: The stability of **2-Chloro-3-hydroxybenzaldehyde** is paramount for reproducible experimental results. The aldehyde functional group is susceptible to oxidation, especially in the presence of air, which converts it to the corresponding carboxylic acid (2-Chloro-3-hydroxybenzoic acid).[1][9] This impurity can interfere with or halt subsequent reactions.

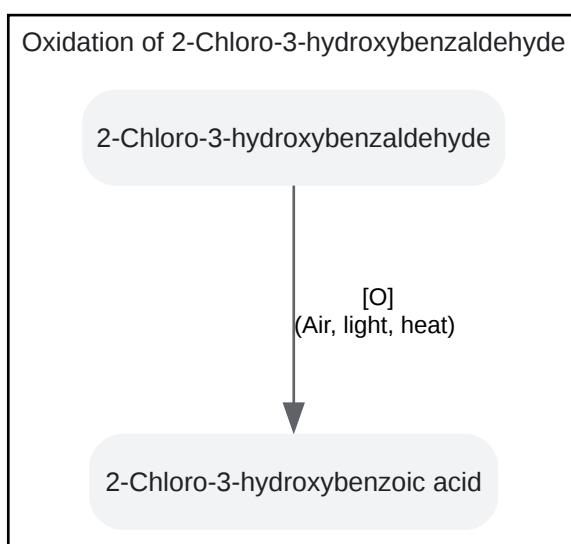
Parameter	Recommendation	Scientific Rationale
Temperature	Store in a cool, dry place.[6][8]	Reduces the rate of potential degradation reactions.
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen).[6]	Prevents oxidation of the aldehyde group to a carboxylic acid by atmospheric oxygen.[9]
Container	Keep in the original, tightly sealed container.[6][8]	Protects from moisture and atmospheric contaminants.
Light	Store away from direct light.	Aromatic aldehydes can be light-sensitive, leading to polymerization or other side reactions.
Incompatibles	Store away from strong oxidizing agents.[6]	Oxidizing agents will directly and rapidly convert the aldehyde to an unreactive carboxylic acid.

Q4: My solid 2-Chloro-3-hydroxybenzaldehyde has a slight yellowish tint. Is it still usable?

Answer: While the pure compound is typically a white or off-white solid, a yellowish tint can be an early indicator of degradation. Benzaldehydes, as a class, are known to yellow upon keeping, often due to slow oxidation or polymerization.^[9]

The primary degradation pathway is oxidation to 2-Chloro-3-hydroxybenzoic acid. The presence of this carboxylic acid can be detrimental, as it will not participate in reactions targeting the aldehyde group (e.g., Schiff base formation, Wittig reactions, reductions).

Diagram: Primary Degradation Pathway



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Caption: Oxidation converts the reactive aldehyde to a less reactive carboxylic acid.

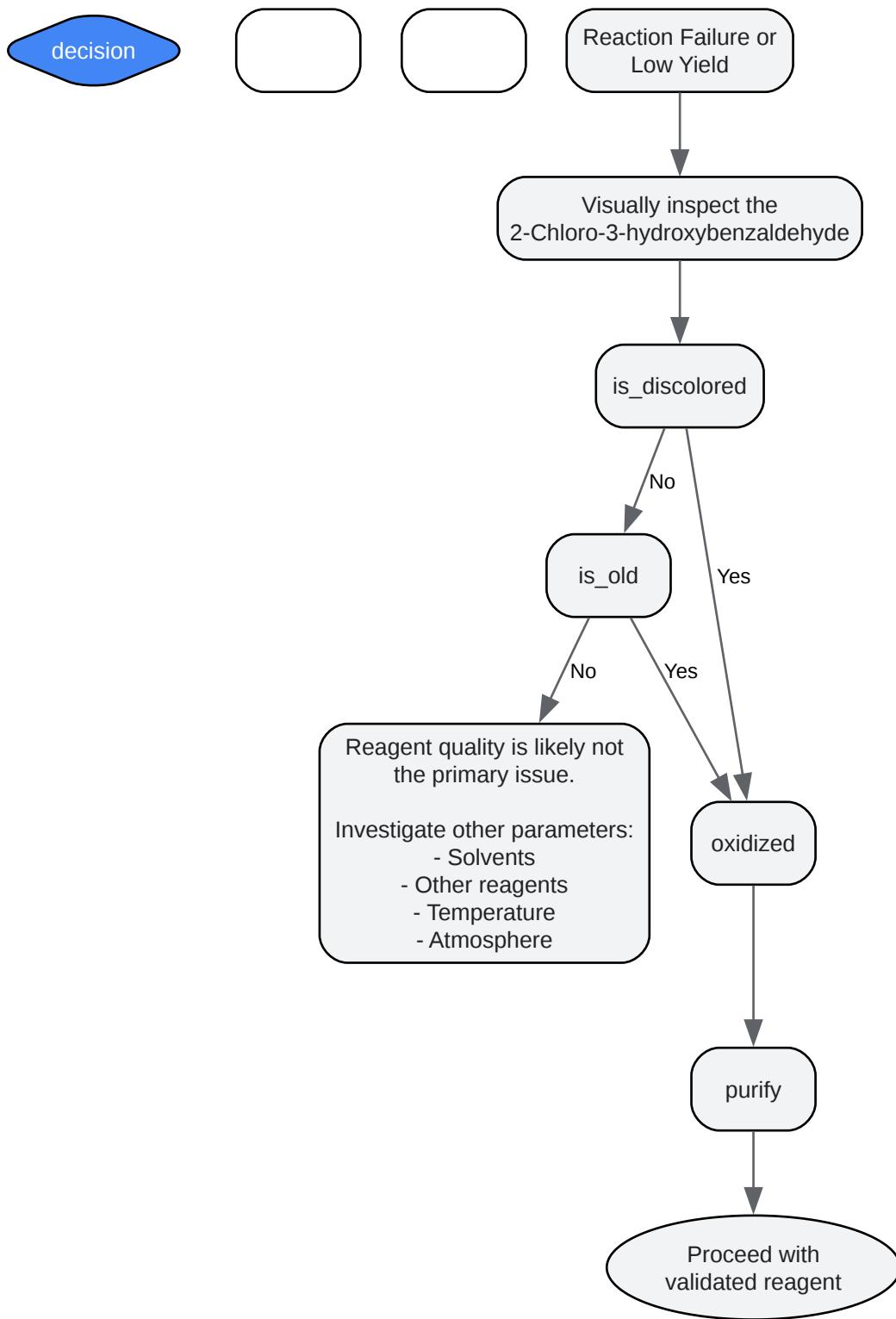
Recommendation: If your material is discolored, its purity is questionable. For sensitive applications, it is highly recommended to either purify the material (e.g., by recrystallization) or use a fresh, unopened batch to ensure the integrity of your experiment.

Troubleshooting Guide

Q5: My reaction is not proceeding as expected. How can I troubleshoot issues related to the 2-Chloro-3-hydroxybenzaldehyde reagent?

Answer: When a reaction fails, it's crucial to systematically evaluate all components, starting with the reagents. If you suspect an issue with your **2-Chloro-3-hydroxybenzaldehyde**, follow this troubleshooting workflow.

Diagram: Reagent Troubleshooting Workflow

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Caption: A decision tree for troubleshooting reagent quality.

Causality Explained:

- Visual Inspection: As discussed, discoloration is a key sign of oxidation. The aldehyde is converted to a carboxylic acid, which is unreactive in most aldehyde-specific transformations.
- Age and Storage History: Even if not visibly discolored, a reagent that is several years old or has been stored without an inert gas blanket has a higher likelihood of partial oxidation. This can lead to lower yields and the formation of difficult-to-remove impurities.
- Solubility Issues: If you notice the reagent is not dissolving as expected in a solvent where it should be soluble, this could indicate the presence of polymeric byproducts or the less soluble carboxylic acid derivative.

Q6: How should I handle spills and dispose of waste containing 2-Chloro-3-hydroxybenzaldehyde?

Answer: Proper containment and disposal are critical due to the compound's toxicity to aquatic life and its other hazards.[5][8]

For Minor Spills:

- Ensure the area is well-ventilated and you are wearing the correct PPE (Q2).[8]
- Avoid generating dust.[8] Do not use air hoses for cleanup.
- Gently sweep or vacuum (using an explosion-proof vacuum) the spilled solid.[8]
- Place the material into a clean, dry, sealable, and clearly labeled container for hazardous waste.[8]
- Clean the spill area with soap and water, and launder any contaminated clothing separately. [8]

For Major Spills:

- Evacuate the area and move upwind.[8]

- Alert your institution's emergency response team or fire brigade, informing them of the material's identity and hazards.[8]
- Prevent the spillage from entering drains, sewers, or waterways, as it is very toxic to aquatic life.[4][8]

Waste Disposal:

- Dispose of unused product and contaminated materials as hazardous waste through a licensed disposal company.[7] Do not dispose of it in standard trash or down the drain.
- Contaminated packaging should be treated as unused product.[7] Follow all local, state, and federal regulations for hazardous waste disposal.[8]

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